

# Spectroscopic Analysis of Krypton's Emission Lines: A Technical Guide

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## Compound of Interest

Compound Name: *Krypton*

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## Introduction

The study of atomic emission spectra is a cornerstone of analytical chemistry and physics, providing fundamental insights into the electronic structure of elements. **Krypton** (Kr), a noble gas with atomic number 36, exhibits a rich and complex emission spectrum when excited. This spectrum, comprising a series of discrete lines, is unique to **krypton** and serves as a fingerprint for its identification. The analysis of these emission lines is critical in various scientific and industrial fields, including plasma diagnostics, lighting technology, and fundamental atomic physics research. This guide provides an in-depth overview of the experimental protocols, quantitative data, and underlying principles involved in the spectroscopic analysis of **krypton**.

## Experimental Protocols

The generation and analysis of **krypton**'s emission spectrum rely on two primary stages: the excitation of **krypton** atoms to higher energy levels and the subsequent detection and dispersion of the emitted light.

### Excitation Method: Gas Discharge

A prevalent method for exciting **krypton** gas is through a high-voltage electrical discharge.<sup>[1][2][3]</sup> This process is typically conducted in a sealed glass tube containing **krypton** gas at low pressure, known as a gas discharge tube or spectrum tube.<sup>[4][5][6]</sup>

Methodology:

- **Sample Preparation:** A high-purity **krypton** gas sample is introduced into a specialized, sealed discharge tube. These tubes are designed to operate at low pressures to facilitate the creation of a stable plasma.
- **Excitation:** A high-voltage power supply is connected to electrodes at either end of the tube. [5] When a sufficient voltage (exceeding the striking voltage) is applied, the gas within the tube ionizes, forming a plasma.[5]
- **Atomic Excitation:** Inelastic collisions between free electrons and neutral **krypton** atoms within the plasma transfer energy to the atoms, promoting their valence electrons to higher, unstable energy orbitals.
- **Emission:** The excited electrons spontaneously return to lower, more stable energy levels. To conserve energy, this transition is accompanied by the emission of photons of light. The energy (and thus, the wavelength) of each emitted photon is precisely equal to the energy difference between the initial and final electronic states.[3]

Other specialized techniques, such as laser-induced breakdown spectroscopy (LIBS) and electron beam ion traps (EBIT), are employed for specific applications, including the analysis of highly ionized **krypton**. [7][8]

## Spectroscopic Analysis

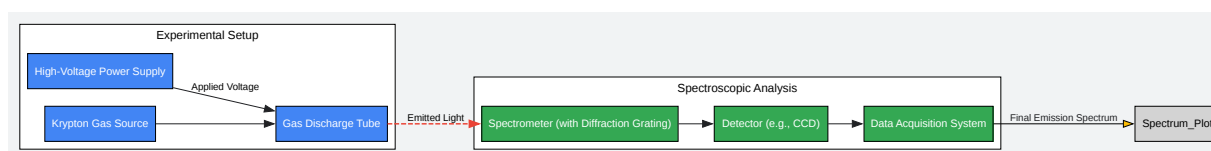
The light emitted from the discharge tube is a composite of all the different photon wavelengths produced. This light is analyzed using a spectrometer.

Methodology:

- **Light Collection:** Light from the gas discharge tube is focused and directed into the entrance slit of a spectrometer.[6]
- **Dispersion:** Inside the spectrometer, a diffraction grating disperses the incoming light, separating it into its constituent wavelengths, much like a prism.[1]
- **Detection:** A detector, such as a charge-coupled device (CCD), is placed at the focal plane of the spectrometer. The detector records the intensity of light at each specific wavelength.

- **Data Acquisition:** The detector output is sent to a computer, which generates a plot of light intensity versus wavelength. This plot is the emission spectrum of **krypton**, showing sharp peaks at the characteristic wavelengths of its emission lines.

The following diagram illustrates a generalized workflow for this process.



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A generalized workflow for obtaining the emission spectrum of **krypton**.

## Quantitative Data: Krypton Emission Lines

The emission spectrum of **krypton** is characterized by numerous lines, particularly in the visible and near-infrared regions. The precise wavelengths and intensities are cataloged in extensive databases, such as the NIST Atomic Spectra Database.[9]

### Table 1: Prominent Emission Lines of Neutral Krypton (Kr I)

Neutral **krypton** (Kr I) possesses the most commonly observed spectrum in standard gas discharge tubes. The following table summarizes some of its most prominent emission lines.

Wavelength (nm)	Relative Intensity	Lower Energy Level	Upper Energy Level
811.290	1000	$4s^24p^5(^2P^{\circ}_{3/2})5s$	$4s^24p^5(^2P^{\circ}_{3/2})5p$
760.154	800	$4s^24p^5(^2P^{\circ}_{3/2})5s$	$4s^24p^5(^2P^{\circ}_{3/2})5p$
810.436	500	$4s^24p^5(^2P^{\circ}_{3/2})5s$	$4s^24p^5(^2P^{\circ}_{3/2})5p$
557.028	400	$4s^24p^5(^2P^{\circ}_{1/2})5s$	$4s^24p^5(^2P^{\circ}_{3/2})5p$
892.869	400	$4s^24p^5(^2P^{\circ}_{3/2})5s$	$4s^24p^5(^2P^{\circ}_{1/2})5p$
877.675	300	$4s^24p^5(^2P^{\circ}_{1/2})5s$	$4s^24p^5(^2P^{\circ}_{1/2})5p$
587.091	300	$4s^24p^5(^2P^{\circ}_{1/2})5s$	$4s^24p^5(^2P^{\circ}_{1/2})5d$
829.811	250	$4s^24p^5(^2P^{\circ}_{1/2})5s$	$4s^24p^5(^2P^{\circ}_{1/2})5p$

Data sourced from the NIST Atomic Spectra Database and other spectroscopic compilations. [\[10\]](#)[\[11\]](#)[\[12\]](#) Intensities are relative and can vary with experimental conditions.

## Table 2: Representative Emission Lines of Singly Ionized Krypton (Kr II)

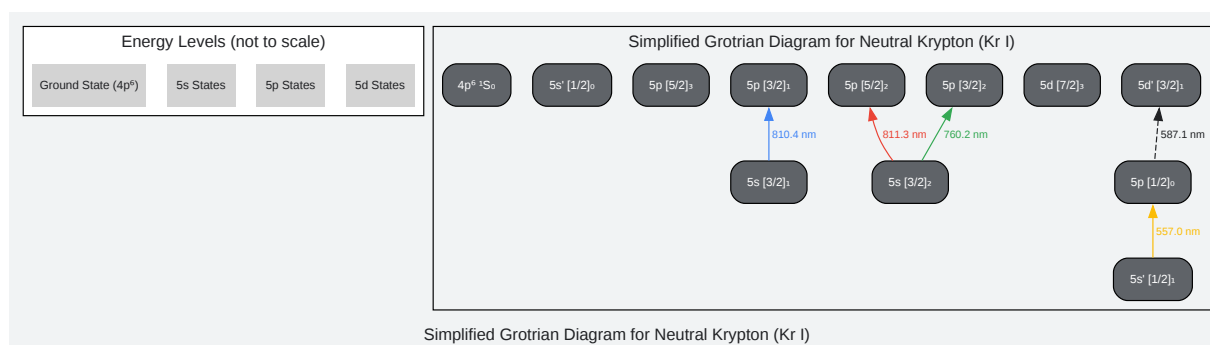
Under higher energy conditions, **krypton** atoms can be ionized, and the resulting ions (Kr<sup>+</sup> or Kr II) also produce a characteristic emission spectrum.

Wavelength (nm)	Relative Intensity	Lower Energy Level	Upper Energy Level
473.900	1000	$4s^24p^4(^3P)5s$	$4s^24p^4(^3P)5p$
435.547	900	$4s^24p^4(^3P)5s$	$4s^24p^4(^3P)5p$
465.888	800	$4s^24p^4(^3P)5s$	$4s^24p^4(^3P)5p$
427.397	750	$4s^24p^4(^3P)5s$	$4s^24p^4(^3P)5p$
520.832	700	$4s^24p^4(^1D)5s$	$4s^24p^4(^1D)5p$

Data sourced from the NIST Atomic Spectra Database.[10][13] The spectrum of Kr II is extensive; these are representative strong lines.

## Visualization of Electronic Transitions

The origin of emission lines can be visualized using a Grotrian diagram, which maps the allowed electronic transitions between different energy levels of an atom.[14][15][16] The diagram below shows a simplified Grotrian diagram for neutral **krypton**, illustrating the transitions that produce some of the prominent spectral lines listed in Table 1.



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Electron transitions between energy levels in a neutral **krypton** atom.

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